

# Comprehensive Safety and Handling Protocol for Lenvatinib

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## Compound of Interest

Compound Name: Lenvatinib

Cat. No.: B1674733

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For researchers, scientists, and drug development professionals, ensuring safe handling of potent compounds like **Lenvatinib** is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Lenvatinib** is a pharmaceutically active substance that may be harmful if swallowed, inhaled, or absorbed through the skin.[1] It can cause skin, eye, and respiratory irritation.[2][3] Furthermore, it is suspected of damaging fertility or the unborn child.[2] Therefore, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment (PPE) for Handling **Lenvatinib**:

PPE Category	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4][5]	To protect eyes from dust, aerosols, and splashes of Lenvatinib.
Skin Protection	- Gloves: Chemical impermeable gloves (inspected prior to use). - Clothing: Wear fire/flamm resistant and impervious clothing or a lab coat.[4][5]	To prevent skin contact with Lenvatinib. Contaminated clothing should be removed immediately.[6]
Respiratory Protection	A NIOSH-approved N100 or CEN-approved FFP3 particulate respirator should be used as a backup to engineering controls. If a respirator is the sole means of protection, a full-face supplied air respirator must be used.[5]	To prevent inhalation of Lenvatinib dust or aerosols, especially when engineering controls are not sufficient.[1][7]

#### Occupational Exposure Limits:

Parameter	Value
Occupational Exposure Limit (OEL)	No data available[4][5]
OSHA PEL	Not available[8]
NIOSH REL	Not available[8]
ACGIH TLV	Not available[8]

## Safe Handling and Operational Procedures

#### Engineering Controls:

- Handle **Lenvatinib** in a well-ventilated area.[4]
- A laboratory fume hood or other appropriate local exhaust ventilation should be used to minimize exposure.[5]
- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[3][7]

#### General Handling:

- Avoid contact with skin and eyes.[4][5]
- Avoid the formation and inhalation of dust and aerosols.[4][5]
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands thoroughly after handling.[3][5]

## Emergency Procedures

#### First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][7]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[6][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][6][7]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][6][7]

#### Accidental Release Measures:

- Evacuate: Evacuate personnel to a safe area.[4]
- Ventilate: Ensure adequate ventilation.
- Contain Spill: Wear appropriate PPE and contain the spill. Avoid generating dust.[5][7]
- Clean-up: Sweep up or vacuum the spillage and collect it in a suitable, closed container for disposal.[5] Clean the surface thoroughly to remove residual contamination.[5]
- Environmental Precautions: Prevent the product from entering drains or water courses.[6]

## Storage and Disposal

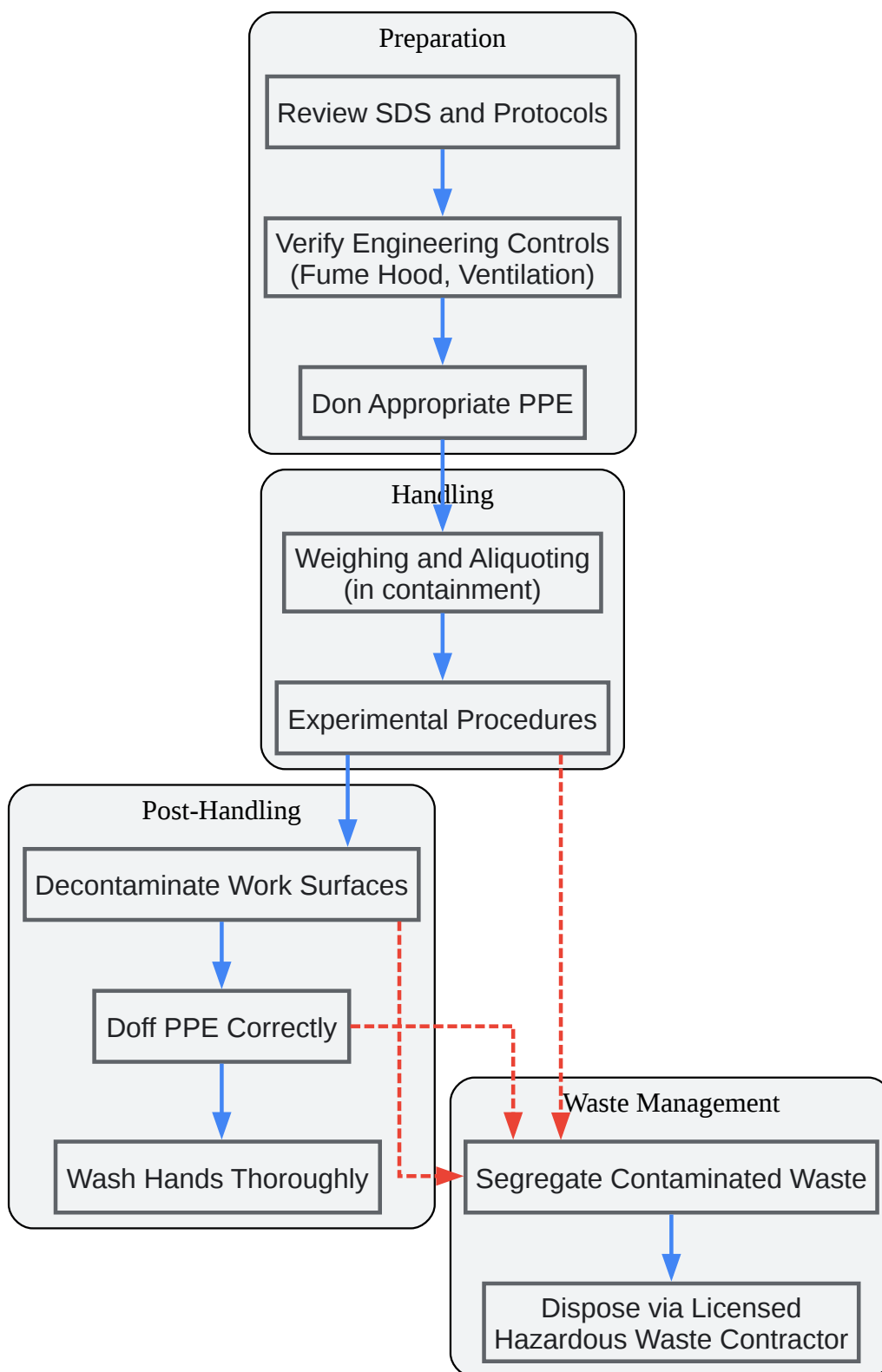
#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5]
- Recommended storage temperature is 4°C, sealed away from moisture and light.[3]

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[7]
- Excess and expired materials should be offered to a licensed hazardous material disposal company.[5]
- Contaminated packaging should be disposed of in the same manner as the product.[5]

## Workflow for Safe Handling of Lenvatinib



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Caption: Workflow for the safe handling of **Lenvatinib** from preparation to disposal.

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